A Comprehensive Technical Guide to (2S)-2-(4-chlorophenyl)propanoic Acid

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Compound of Interest

Compound Name:	*(2S)-2-(4-chlorophenyl)propanoic acid*
CAS No.:	*105879-63-8*
Cat. No.:	*B176216*

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This technical guide provides an in-depth analysis of **(2S)-2-(4-chlorophenyl)propanoic acid**, a significant chiral building block in modern medicinal chemistry. Designed for researchers, scientists, and professionals in drug development, this document covers the compound's fundamental properties, synthesis, analytical methodologies, and applications, grounding all technical claims in authoritative references.

Core Physicochemical Properties and Identifiers

(2S)-2-(4-chlorophenyl)propanoic acid belongs to the arylpropionic acid class of compounds, a group well-known for its pharmacological importance, most notably including non-steroidal anti-inflammatory drugs (NSAIDs).[1] The specific stereochemistry of the (S)-enantiomer is often crucial for biological activity within this class.[1] The fundamental properties of this specific molecule are summarized below.

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Property	Value	Source(s)
Chemical Formula	$C_9H_9ClO_2$	[2][3][4][5]
Molecular Weight	184.62 g/mol	[2][3][4]
CAS Number	105879-63-8	[2][3][4][6]
IUPAC Name	(2S)-2-(4-chlorophenyl)propanoic acid	[2]
Synonyms	(αS)-4-Chloro-α-methylbenzeneacetic acid	[2]
Appearance	Solid (inferred from related compounds)	[5]
SMILES	CC(=O)O	[2][4]
InChI Key	YOZILQVNIWNPFP-LURJTMIESA-N	[2]

Synthesis Pathway: Friedel-Crafts Alkylation and Hydrolysis

The synthesis of 2-arylpropionic acids is a well-established process in organic chemistry. A common and industrially viable method involves a Friedel-Crafts reaction followed by saponification (hydrolysis) of the resulting ester. This pathway offers high atom economy and utilizes readily available starting materials.[7]

The causality behind this two-step approach is straightforward: the Friedel-Crafts reaction, catalyzed by a Lewis acid like anhydrous aluminum chloride, effectively creates the carbon-carbon bond between the aromatic ring (chlorobenzene) and the propionate backbone.[7] The subsequent hydrolysis step is necessary to convert the stable ester intermediate into the desired carboxylic acid.

Experimental Protocol: Synthesis

The following protocol is a representative procedure adapted from established methods for synthesizing 2-(4-alkylphenyl)propanoic acids.[7]

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- Reaction Setup: In a three-necked flask equipped with a dropping funnel, condenser, and magnetic stirrer, add anhydrous aluminum chloride (catalyst) and toluene (solvent). Cool the mixture to between -5 °C and 5 °C using an ice-salt bath.
- Friedel-Crafts Alkylation: A mixture of chlorobenzene and ethyl 2-chloropropionate (in a molar ratio of approximately 1:1) is added dropwise to the cooled catalyst slurry over 1-2 hours, maintaining the low temperature to control the reaction's exothermicity.
- Reaction Progression: The reaction is stirred at this temperature for 12 to 48 hours. Progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching: The reaction is carefully quenched by pouring it over crushed ice and hydrochloric acid to decompose the aluminum chloride complex.
- Extraction & Isolation: The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., toluene or ethyl acetate). The combined organic phases are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude intermediate, ethyl 2-(4-chlorophenyl)propanoate.
- Hydrolysis: The crude ester is refluxed with an aqueous solution of a strong base (e.g., sodium hydroxide) or acid (e.g., sulfuric acid) until the reaction is complete (monitored by TLC).[7]
- Final Product Isolation: After cooling, the reaction mixture is acidified with a strong acid (e.g., HCl), causing the carboxylic acid product to precipitate. The solid is collected by filtration, washed with cold water, and recrystallized from a suitable solvent system (e.g., hexane/ethyl acetate) to yield pure **(2S)-2-(4-chlorophenyl)propanoic acid**. Note: This synthesis produces a racemic mixture; chiral resolution would be required to isolate the (S)-enantiomer.

Synthesis Workflow Diagram

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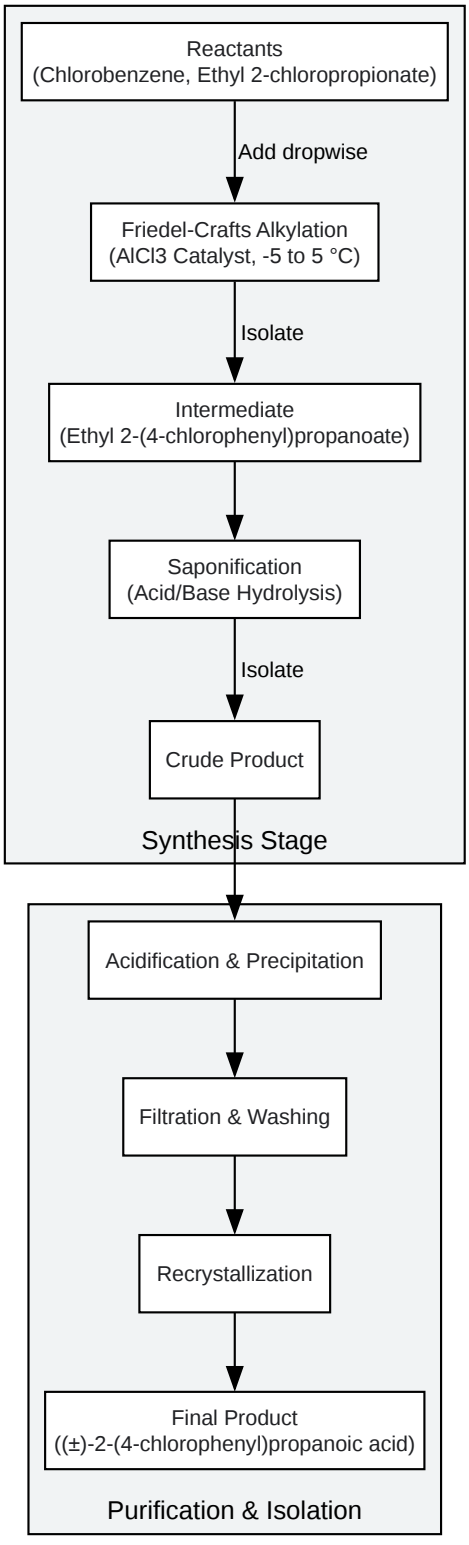


Figure 1: Synthesis Workflow

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Caption: Figure 1: General workflow for the synthesis of 2-(4-chlorophenyl)propanoic acid.

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Applications in Drug Discovery and Development

(2S)-2-(4-chlorophenyl)propanoic acid is not merely a laboratory chemical; it is a valuable chiral synthon with direct relevance to the pharmaceutical industry.

- NSAID Development: As a member of the arylpropionic acid family, its structure is analogous to highly successful NSAIDs like ibuprofen and ketoprofen.[1] This makes it a key starting point or fragment for developing novel anti-inflammatory agents.

- Chiral Building Block: The stereospecific nature of the (S)-enantiomer is critical. In many biological systems, only one enantiomer of a chiral drug is active, while the other may be inactive or even contribute to side effects.[1] Access to enantiomerically pure **(2S)-2-(4-chlorophenyl)propanoic acid** allows for the stereoselective synthesis of complex drug candidates.

- Bioactive Compound Synthesis: The presence of the chlorophenyl group can enhance binding interactions with biological targets through halogen bonding and hydrophobic interactions. Modified amino acids containing this moiety, such as S-3-Amino-3-(4-chlorophenyl)propionic acid, are used to create novel molecules with potential therapeutic effects, particularly in modulating neurological pathways.[8]

- Prodrug Strategies: The carboxylic acid group provides a convenient handle for creating prodrugs. Prodrugs are inactive derivatives of a drug molecule that are converted into the active form in the body.[9] Esterifying the carboxylic acid with an amino acid, for example, can improve a drug's absorption and transport across biological membranes by hijacking endogenous nutrient transporters.[10]

Analytical Methodologies: RP-HPLC

To ensure purity and quantify **(2S)-2-(4-chlorophenyl)propanoic acid** in research or quality control settings, a robust analytical method is essential. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is a precise and reliable technique for this purpose.

The choice of a C18 column is based on its hydrophobicity, which provides excellent retention for the nonpolar aryl group of the molecule. The mobile phase, a mixture of an organic solvent (acetonitrile) and an acidic aqueous buffer, allows for the fine-tuning of retention time. The

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acidic pH ensures that the carboxylic acid group is protonated, leading to a sharper, more symmetrical peak shape.

Experimental Protocol: Quantitative Analysis by RP-HPLC

This protocol is adapted from validated methods for similar arylpropionic acid derivatives.[11]

- Instrumentation: A standard HPLC system equipped with a UV/VIS detector, a C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size), and an autosampler.
- Mobile Phase Preparation: Prepare a mobile phase consisting of a 50:50 (v/v) mixture of acetonitrile and a pH 3.0 phosphate buffer. Filter and degas the mobile phase before use.
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 225 nm.
  - Injection Volume: 10 µL.
- Standard Preparation: Prepare a stock solution of **(2S)-2-(4-chlorophenyl)propanoic acid** in the mobile phase. Create a series of calibration standards by serial dilution to cover the expected concentration range of the samples (e.g., 5 - 50 µg/mL).
- Sample Preparation: Accurately weigh the sample and dissolve it in the mobile phase to a known volume, ensuring the final concentration falls within the calibration range.
- Analysis: Inject the calibration standards to generate a calibration curve (Peak Area vs. Concentration). Then, inject the prepared samples.
- Quantification: Determine the concentration of the analyte in the samples by interpolating their peak areas from the linear regression of the calibration curve.

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- Method Validation: For a fully validated method, assess parameters such as linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy according to ICH guidelines.[11]

Analytical Workflow Diagram

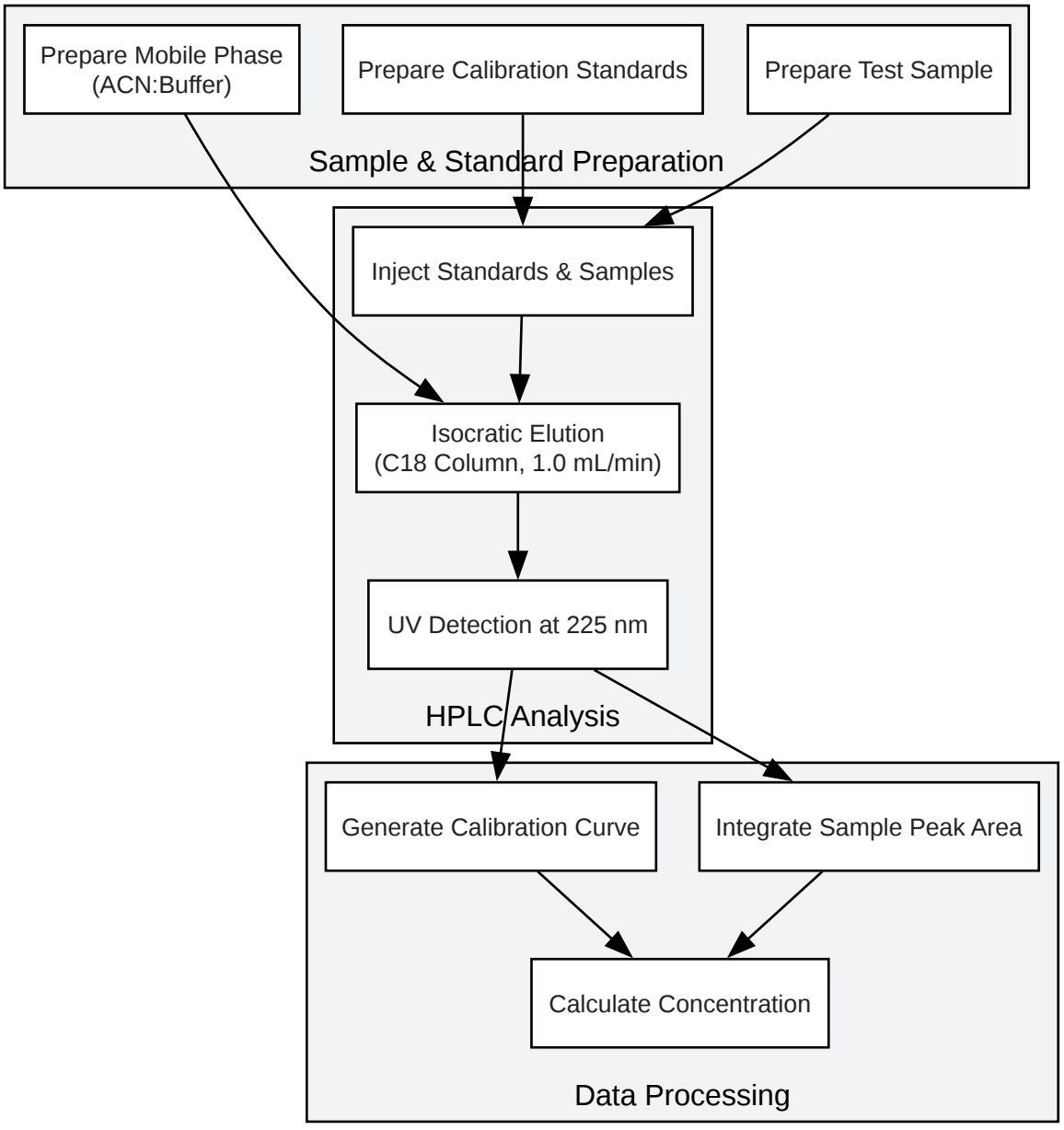


Figure 2: Analytical Workflow

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Caption: Figure 2: Workflow for the quantitative analysis by RP-HPLC.

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